

An In-depth Technical Guide to the Safe Handling of 4-Fluorothiophenol

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Compound of Interest

Compound Name: 4-Fluorothiophenol

Cat. No.: B130044

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **4-Fluorothiophenol**, a crucial reagent in various chemical syntheses. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Chemical Identification and Properties

4-Fluorothiophenol, with the CAS number 371-42-6, is a flammable liquid and vapor characterized by a strong stench.^[1] It is essential to be aware of its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **4-Fluorothiophenol**

Property	Value	Source
CAS Number	371-42-6	[2]
Molecular Formula	C6H5FS	[1][3]
Molecular Weight	128.17 g/mol	[2]
Appearance	Liquid	[2][4]
Color	Light yellow	[4]
Odor	Stench	[1][4][5]
Density	1.203 g/mL at 25 °C	[2]
Flash Point	54 °C (129.2 °F) - closed cup	[2][5]
Refractive Index	n ₂₀ /D 1.550	[2]

Hazard Identification and Classification

4-Fluorothiophenol is classified as a hazardous substance.[5] Understanding its potential hazards is the first step toward safe handling.

Table 2: GHS Hazard Classification for **4-Fluorothiophenol**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[6][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity (Oral)	3	Toxic if swallowed[5][7]
Acute Toxicity (Dermal)	3	Toxic in contact with skin[1][7]
Acute Toxicity (Inhalation)	3	Toxic if inhaled[5][7]

Signal Word: Danger[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Fluorothiophenol** to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Protective gloves (e.g., Nitrile rubber, 5-mil minimum thickness). Change gloves immediately if contaminated.	To prevent skin contact and irritation.[8]
Eye Protection	Chemical safety goggles and a full-face shield.	To protect against splashes and vapors that can cause serious eye irritation.[3][8]
Skin and Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	To prevent skin contact and protect against splashes of the flammable and toxic material. [8]
Respiratory Protection	Use only within a certified chemical fume hood. If a fume hood is not available or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.	To prevent inhalation of vapors which may cause respiratory irritation and are toxic if inhaled.[3][8]

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is necessary to minimize the risk of exposure and accidents.

4.1. General Handling Procedures

- **Work Area:** Always handle **4-Fluorothiophenol** in a well-ventilated area, preferably inside a certified chemical fume hood.[3][9]
- **Ignition Sources:** Keep away from open flames, hot surfaces, and other sources of ignition. [6] Use only non-sparking tools and take precautionary measures against static discharge.
- **Personal Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling. Immediately change contaminated clothing.[6]

- Avoid Contact: Avoid breathing vapors and contact with skin and eyes.[3][9]

4.2. Storage Procedures

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][6]
- Storage Area: Store in a designated flammables area.[1] The storage area should be cool and well-ventilated.[3]
- Inert Atmosphere: As the material is air-sensitive, store it under an inert gas like nitrogen.[1][3]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[3]

4.3. Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate unnecessary personnel from the spill area and move upwind.[1][9]
- Ventilate: Ensure adequate ventilation.[3]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[1][5]
- Containment: Stop the leak if it is safe to do so.[3] For small spills, absorb with an inert, non-combustible material like vermiculite or sand.[1][9] For large spills, dike the area for later recovery.[3]
- Cleanup: Wearing appropriate PPE, collect the absorbed material and recoverable product into a sealed, labeled container for hazardous waste disposal.[1][9] Use non-sparking tools for cleanup.[1]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.[8] Collect all cleaning materials for disposal as hazardous waste.[8]

4.4. Disposal Protocol

- All waste containing **4-Fluorothiophenol** must be treated as hazardous waste.[1][8]

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.^[6] This should be done through an approved waste disposal plant.^[1]
- Do not mix with other waste.^[6] Handle uncleaned containers as you would the product itself.^[6]

First Aid Measures

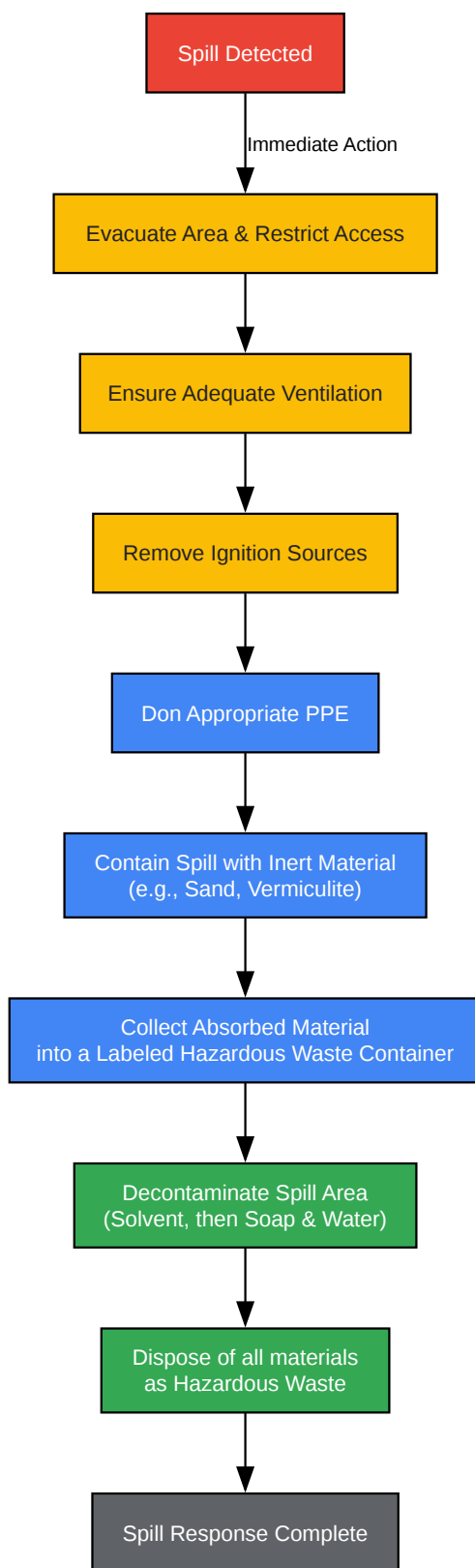
Immediate medical attention is required for any exposure to **4-Fluorothiophenol**.^[5]^[7]

Table 4: First Aid Procedures for **4-Fluorothiophenol** Exposure

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. ^[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention. ^[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[3]

Visual Workflow for Spill Response

The following diagram illustrates the logical steps to be taken in the event of a **4-Fluorothiophenol** spill.



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